

Physical properties of 1-Allyl-1H-indole-3-carbaldehyde (melting point, boiling point)

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Compound of Interest

Compound Name: 1-Allyl-1H-indole-3-carbaldehyde

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An In-depth Technical Guide on the Physical Properties of **1-Allyl-1H-indole-3-carbaldehyde**

This technical guide provides a focused overview of the known physical properties of **1-Allyl-1H-indole-3-carbaldehyde**, specifically its melting point. This document is intended for researchers, scientists, and professionals in the field of drug development who require precise information on the physicochemical characteristics of this compound.

Physical Properties of 1-Allyl-1H-indole-3-carbaldehyde

The determination of physical properties such as melting and boiling points is a critical first step in the characterization of a chemical substance. These parameters provide insights into the purity of the compound and are essential for its handling, formulation, and storage.

Data Presentation

The available quantitative data for the physical properties of **1-Allyl-1H-indole-3-carbaldehyde** are summarized in the table below.

Physical Property	Value
Melting Point	73-74 °C[1]
Boiling Point	Data not available

Note: The boiling point for **1-Allyl-1H-indole-3-carbaldehyde** is not readily available in the reviewed literature.

Experimental Protocols

While the specific experimental protocol used to determine the melting point of **1-Allyl-1H-indole-3-carbaldehyde** is not detailed in the available literature, a general and widely accepted methodology for melting point determination is provided below. This standard procedure is applicable for crystalline organic solids and is fundamental in chemical analysis.

General Protocol for Melting Point Determination (Capillary Method)

This protocol describes the use of a melting point apparatus, a standard instrument in most chemistry laboratories.

1. Sample Preparation:

- Ensure the sample of **1-Allyl-1H-indole-3-carbaldehyde** is a fine, dry powder. If necessary, the sample can be crushed on a watch glass using a spatula.
- Tap the open end of a capillary tube (a thin glass tube sealed at one end) into the powder to pack a small amount of the sample into the tube.
- Invert the tube and gently tap the sealed end on a hard surface to cause the powder to fall to the bottom. The packed sample should be approximately 2-3 mm high.

2. Apparatus Setup:

- Place the packed capillary tube into the sample holder of the melting point apparatus.
- Set the starting temperature on the apparatus to about 10-15 °C below the expected melting point (in this case, an initial temperature of around 60 °C would be appropriate).
- Set a slow heating rate, typically 1-2 °C per minute, to ensure thermal equilibrium is maintained between the sample, the thermometer, and the heating block.

3. Measurement:

- Observe the sample through the magnifying lens of the apparatus as the temperature rises.
- Record the temperature at which the first drop of liquid appears (the onset of melting).

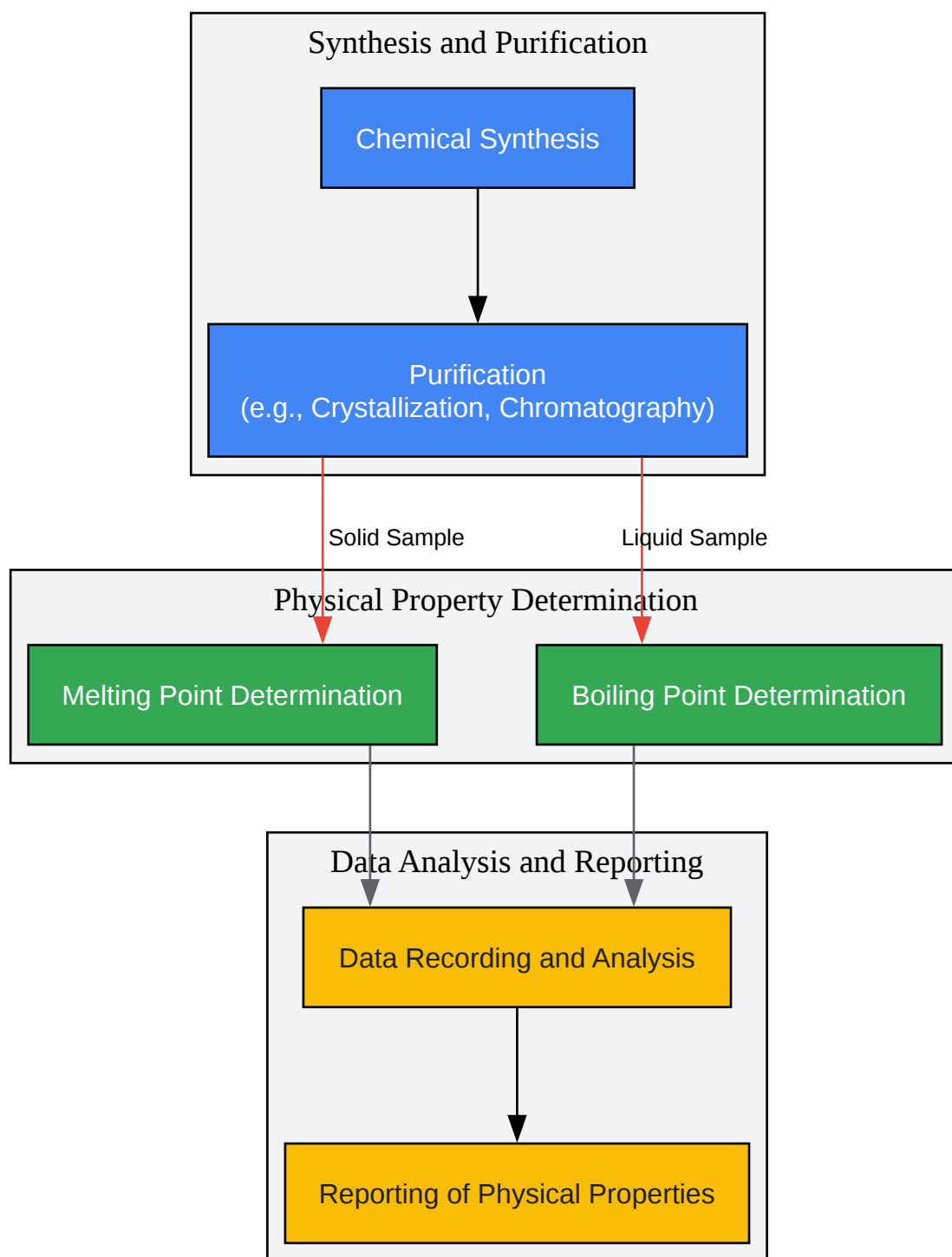
- Continue to observe and record the temperature at which the entire sample has completely melted (the end of melting).
- The melting point is reported as a range from the onset to the end of melting. For a pure compound, this range is typically narrow (0.5-2 °C).

4. Post-Measurement:

- Allow the apparatus to cool before performing another measurement.
- It is good practice to perform at least two measurements to ensure the reproducibility of the results.

Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound, from initial synthesis to final characterization.



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General workflow for determining physical properties.

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References

- 1. 1-Allyl-1H-indole-3-carbaldehyde | 111480-86-5 [sigmaaldrich.com]
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